

Isoviolanthin: A Technical Guide to its Natural Origins and Discovery

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Compound of Interest

Compound Name: *Isoviolanthin*

Cat. No.: *B1494805*

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Abstract

Isoviolanthin, a flavonoid glycoside, has emerged as a compound of significant interest within the scientific community, particularly for its potential therapeutic applications in oncology. This technical guide provides a comprehensive overview of the natural sources of **isoviolanthin**, its discovery, and the experimental methodologies employed for its isolation and characterization. Furthermore, it delves into the molecular pathways influenced by **isoviolanthin**, presenting the information in a structured and technically detailed format to support ongoing and future research endeavors.

Natural Sources of Isoviolanthin

Isoviolanthin has been identified and isolated from a diverse range of plant species. The primary sources are herbaceous plants, many of which have a history of use in traditional medicine. The table below summarizes the known natural sources of this compound.

Plant Family	Species	Common Name	Plant Part
Orchidaceae	Dendrobium officinale[1][2][3]	Tiepi Shihu	Leaves[1]
Orchidaceae	Dendrobium crystallinum[1]	-	-
Violaceae	Viola etrusca	-	-
Fabaceae	Glycyrrhiza species	Licorice	-
Passifloraceae	Passiflora sexflora	-	-
Marattiaceae	Angiopteris evecta	Giant Fern	-
Piperaceae	Piper bavinum	-	Herbs

Discovery and Characterization

The discovery of **isoviolanthin** is intrinsically linked to phytochemical investigations of the aforementioned plant species. A key study detailing its isolation from the leaves of *Dendrobium officinale* provides a representative example of the discovery process. The compound was identified as a flavonoid glycoside through a series of analytical techniques.

Physicochemical Properties

Initial characterization of the isolated compound revealed it to be a yellow substance soluble in methanol and water. Standard chemical tests confirmed its flavonoid nature.

Property	Observation/Test	Result
Color	Visual	Yellow
Solubility	Methanol, Water	Soluble
Flavonoid Test	Magnesite powder and HCl	Fuchsia color, indicating a flavonoid structure
Glycoside Test	Molisch reaction	Positive, confirming the presence of a sugar moiety

Structural Elucidation

The precise chemical structure of **isoviolanthin** was determined using a combination of modern analytical methods. These techniques provided detailed information about its molecular weight, formula, and the connectivity of its atoms.

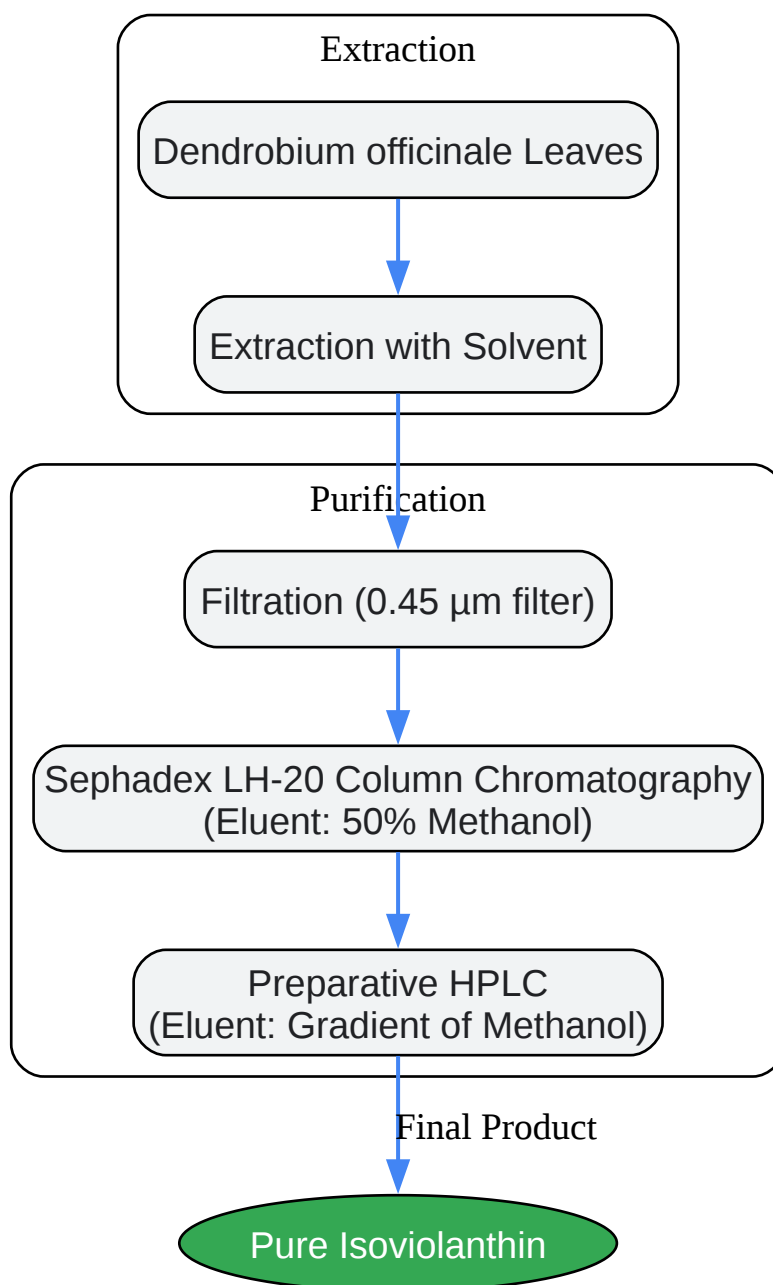
Analytical Method	Purpose
HPLC	Purity determination
UV Spectroscopy	Analysis of chromophores
ESIMS	Molecular weight determination
$^1\text{H-NMR}$ & $^{13}\text{C-NMR}$	Detailed structural analysis

The molecular formula of **isoviolanthin** has been established as $\text{C}_{27}\text{H}_{30}\text{O}_{14}$, with a molecular weight of 578.5 g/mol .

Experimental Protocols

The isolation and purification of **isoviolanthin** from natural sources require a multi-step approach to separate it from other plant metabolites. The following protocol is based on the successful extraction from *Dendrobium officinale* leaves.

Extraction and Purification Workflow



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Figure 1. Workflow for the extraction and purification of **isoviolanthin**.

Detailed Methodology

- Extraction: The plant material is first processed to create a crude extract. While the specific solvent system for the initial extraction is not detailed in the provided results, a general method for isoflavone extraction involves using a solvent-to-plant material ratio of 1:1 to 1:10 (g/mL) at a temperature between 40-70°C.

- **Filtration:** The crude extract is filtered through a 0.45 μm filter to remove particulate matter.
- **Column Chromatography:** The filtered extract is then subjected to column chromatography using Sephadex LH-20 resin. The column is eluted with 50% methanol at a flow rate of 1 mL/min. This step separates compounds based on their size and polarity.
- **Preparative High-Performance Liquid Chromatography (Pre-HPLC):** The fraction containing **isoviolanthin** is further purified using Pre-HPLC with a C18 column. A gradient elution with increasing concentrations of methanol (from 20% to 95%) is employed to achieve high purity. The detection wavelength is set at 270 nm.

Biological Activity and Signaling Pathways

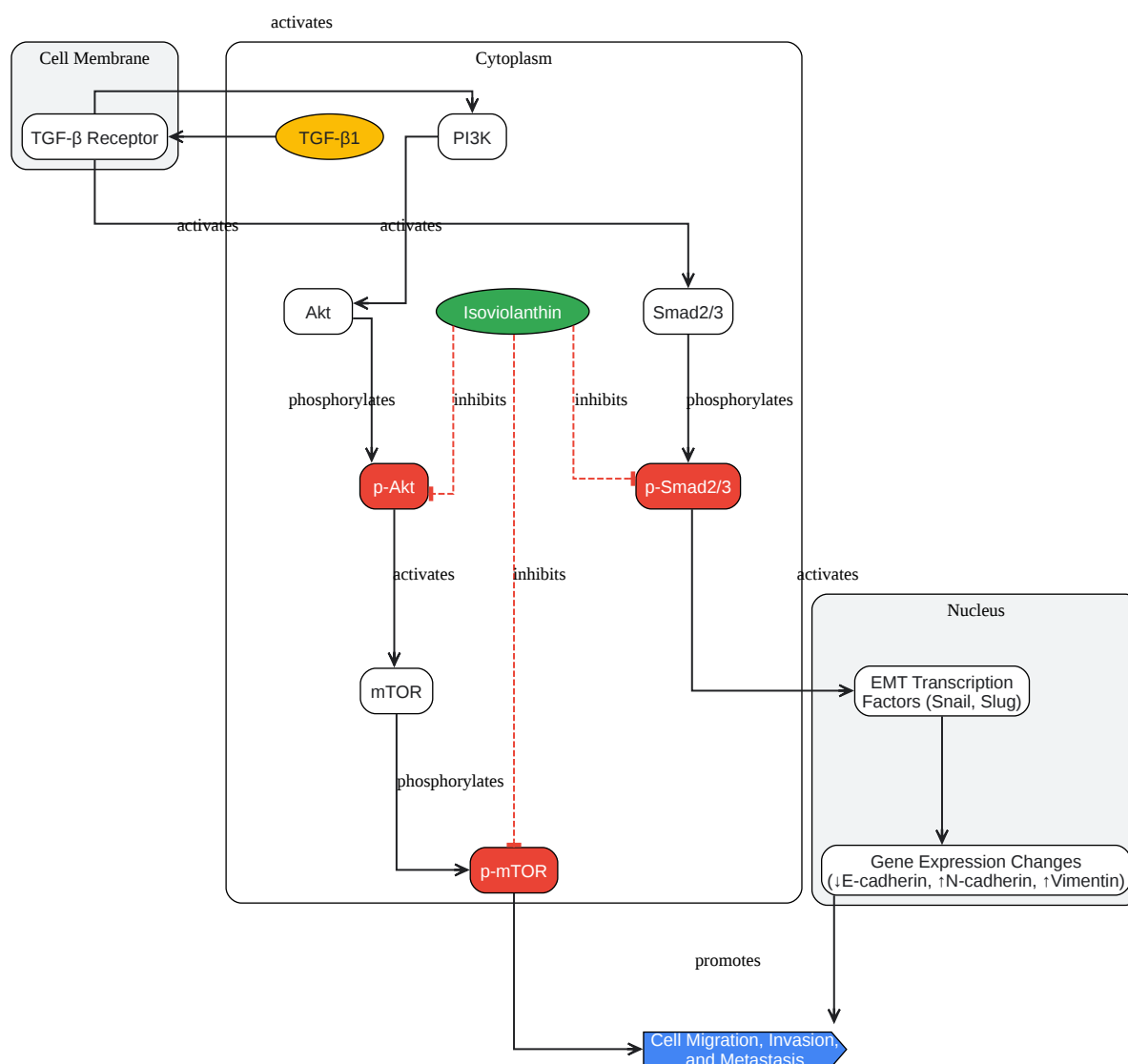
Isoviolanthin has been shown to possess significant biological activity, particularly in the context of cancer cell biology. Studies have demonstrated its ability to reverse the epithelial-mesenchymal transition (EMT) in hepatocellular carcinoma (HCC) cells. EMT is a critical process in cancer metastasis.

Inhibition of TGF- β -Induced EMT

Isoviolanthin exerts its anti-metastatic effects by targeting two key signaling pathways: the TGF- β /Smad and the PI3K/Akt/mTOR pathways. Treatment of HCC cells with **isoviolanthin** at concentrations of 2.5 μM , 5 μM , and 10 μM was shown to counteract the effects of EMT induced by 10 ng/mL of TGF- β 1. This inhibitory action leads to a decrease in the migratory and invasive capabilities of the cancer cells.

Signaling Pathway Diagram

The following diagram illustrates the inhibitory effect of **isoviolanthin** on the TGF- β /Smad and PI3K/Akt/mTOR signaling pathways.



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Figure 2. **Isoviolanthin's** inhibition of TGF-β-induced signaling pathways.

Conclusion

Isoviolanthin is a naturally occurring flavonoid glycoside with well-documented anti-cancer properties. Its isolation from various plant sources, particularly *Dendrobium officinale*, has been systematically achieved, and its structure has been elucidated through modern analytical techniques. The ability of **isoviolanthin** to inhibit key signaling pathways involved in cancer metastasis underscores its potential as a lead compound for the development of novel anti-cancer therapeutics. This guide provides a foundational resource for researchers and professionals in the field of drug discovery and development, offering detailed insights into the natural origins, discovery, and molecular mechanisms of **isoviolanthin**.

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